

Application Note: Validated Bioanalytical Method for Alimemazine Quantification in Human Plasma

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Compound of Interest

Compound Name: *Alimemazine*
CAS No.: *14101-45-2; 84-96-8*
Cat. No.: *B15611481*

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Introduction

Alimemazine, also known as trimeprazine, is a phenothiazine derivative with antihistaminic, sedative, and antiemetic properties.[1][2] It is primarily used as an antipruritic agent to alleviate itching from various dermatological conditions.[1] Accurate quantification of **alimemazine** in biological matrices is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring.[1][3] This document provides a detailed protocol for a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the robust quantification of **alimemazine** in human plasma.

Principle

This method employs a liquid-liquid extraction (LLE) procedure to isolate **alimemazine** and its deuterated internal standard, **Alimemazine-D6**, from a plasma matrix.[2] The extracts are then analyzed using a reverse-phase liquid chromatography system coupled to a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.[2] The use of a stable isotope-labeled internal standard like **Alimemazine-D6** is crucial for correcting variations

in sample processing and instrument response, thereby ensuring the accuracy and precision of the analytical method.[4]

Quantitative Data Summary

The following table summarizes the key performance characteristics of the validated LC-MS/MS method for **alimemazine** using **Alimemazine-D6** as an internal standard.[4]

Validation Parameter	Result
Linearity Range	20.013–10006.551 pg/mL[4]
Lower Limit of Quantification (LLOQ)	20.013 pg/mL[4]
Mean % Recovery of Alimemazine	77.771% (Precision: 7.71%)[4]
Mean % Recovery of Alimemazine-D6	82.228% (Precision: 1.13%)[4]
Intra-day Precision (% CV)	0.98–4.50%[4]
Inter-day Precision (% CV)	1.57–5.72%[4]
Intra-day Accuracy (%)	93.82–99.02%[4]
Inter-day Accuracy (%)	101.78–106.96%[4]
Retention Time of Alimemazine	3.28 ± 0.3 min[4]
Retention Time of Alimemazine-D6	3.27 ± 0.3 min[4]

Experimental Protocols

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

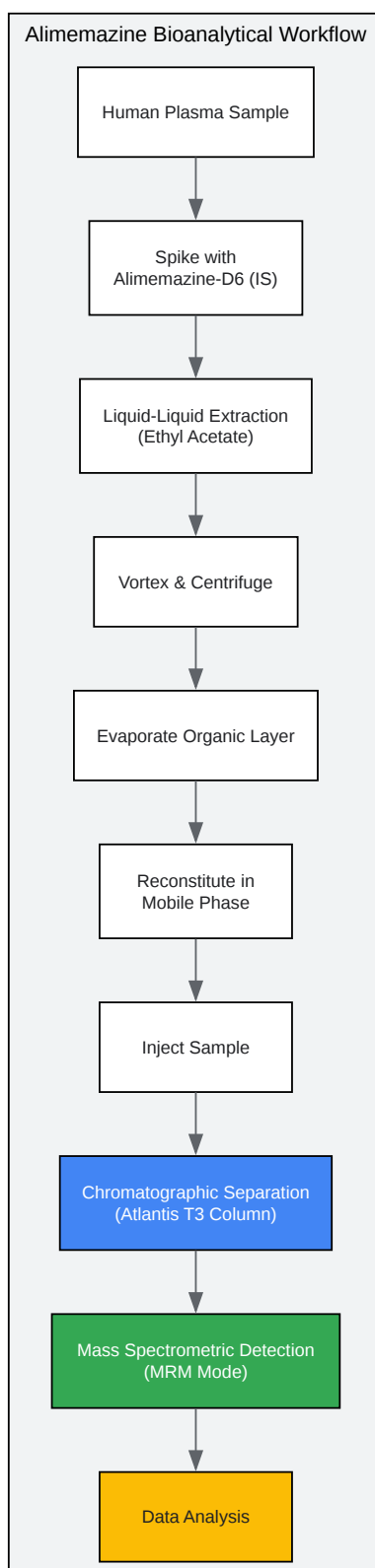
- Thaw plasma samples at room temperature.[1]
- To 300 µL of human plasma, add 50 µL of **Alimemazine-D6** internal standard solution (approximately 2000.000 pg/mL).[3][4]
- Vortex the mixture for a brief period.[1]
- Add 2.0 mL of ethyl acetate as the extraction solvent.[1]

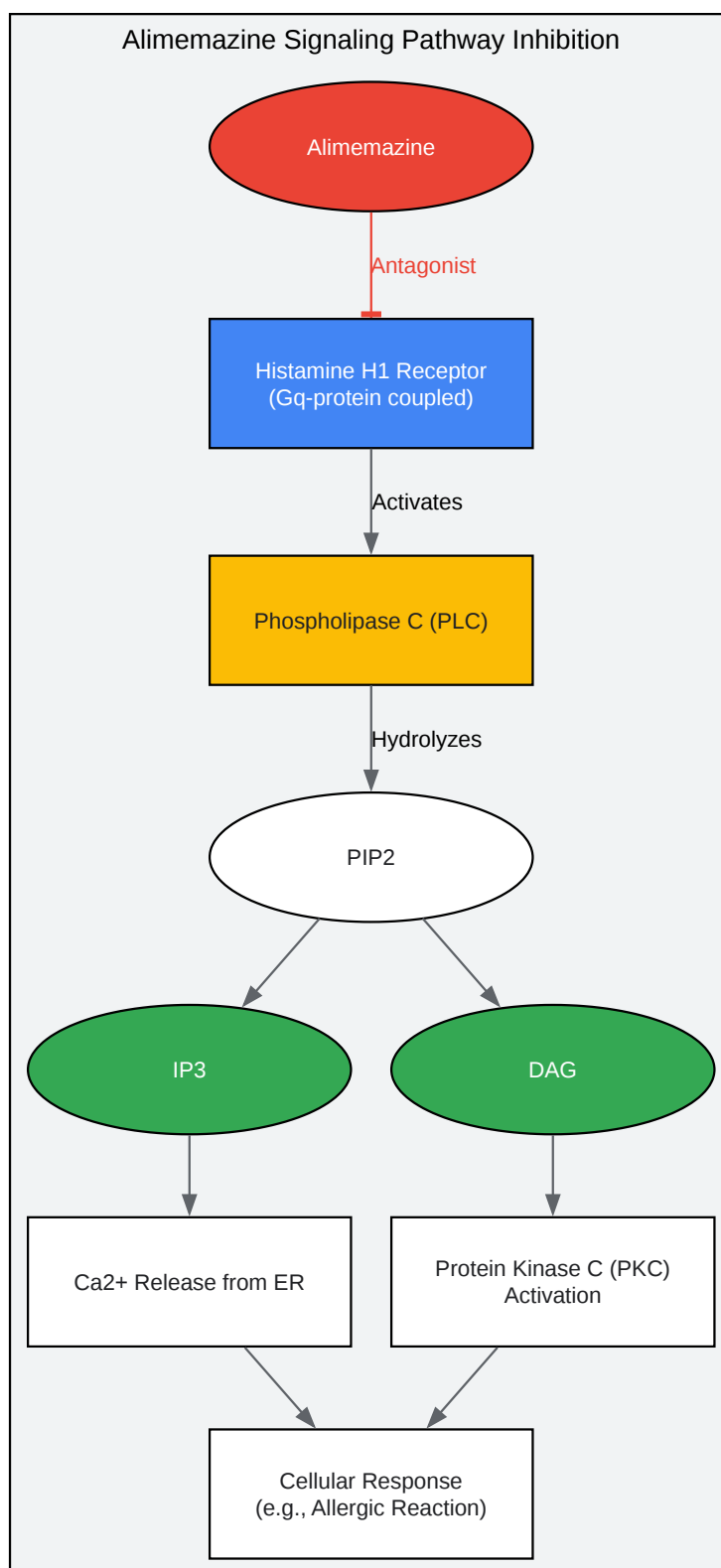
- Vortex the mixture for 10 minutes to ensure thorough mixing and extraction.[1][2]
- Centrifuge the samples at 4000 rpm for 5 minutes at 10°C.[1]
- Carefully transfer the upper organic layer (ethyl acetate) to a new clean tube.[2]
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.[2]
- Reconstitute the dried residue in 500 µL of the mobile phase.[1]
- Vortex the reconstituted sample to ensure the residue is fully dissolved and transfer it to an autosampler vial for injection.[1][2]

2. LC-MS/MS Conditions

- HPLC System: High-Performance Liquid Chromatography system[5]
- Column: Atlantis® T3, 5 µm, 4.6 mm × 150 mm[5]
- Mobile Phase: Acetonitrile and 10 mM ammonium formate buffer with 0.1% formic acid (50:50, v/v)[5][6]
- Flow Rate: Isocratic elution[5]
- Mass Spectrometer: Triple quadrupole mass spectrometer[1]
- Ionization Mode: Positive ion mode using a turbo ion spray interface[1][6]
- Detection Mode: Multiple Reaction Monitoring (MRM)[2]
- MRM Transitions:
 - **Alimemazine**: m/z 299.30 → 100.20 amu[6]
 - **Alimemazine-D6**: m/z 305.30 → 106.30 amu[6]

Visualizations





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